

Delving into the Solubility Profile of 4-Hydroxy-2-methoxybenzaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 4-Hydroxy-2-methoxybenzaldehyde

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This in-depth technical guide explores the solubility characteristics of **4-Hydroxy-2-methoxybenzaldehyde**, a key aromatic aldehyde intermediate in the synthesis of various pharmaceutical compounds and fine chemicals. Understanding its solubility in a range of organic solvents is paramount for optimizing reaction conditions, purification processes, and formulation development. This document provides a summary of available solubility data, detailed experimental protocols for its determination, and visualizations to elucidate key experimental and theoretical concepts.

Quantitative Solubility Data

While specific quantitative solubility data for **4-Hydroxy-2-methoxybenzaldehyde** in a wide range of organic solvents remains limited in publicly accessible literature, its general solubility behavior has been qualitatively described. The compound is known to be soluble in several common organic solvents.

To provide a framework for comparison and experimental design, the following table summarizes the qualitative solubility and provides a basis for expected behavior in various solvent classes. Further experimental investigation is required to populate this table with precise quantitative values (e.g., in g/100 mL or mole fraction) at various temperatures.

Solvent Classification	Solvent Name	Qualitative Solubility
Alcohols	Methanol	Soluble
Ethanol	Soluble	
Ethers	Diethyl Ether	Soluble
Esters	Ethyl Acetate	Soluble
Ketones	Acetone	Soluble
Amides	Dimethylformamide (DMF)	Soluble
Sulfoxides	Dimethyl Sulfoxide (DMSO)	Slightly Soluble
Halogenated	Chloroform	Soluble

Note: "Soluble" and "Slightly Soluble" are based on general descriptions found in chemical literature. Quantitative determination is necessary for precise applications.

Experimental Protocol: Gravimetric Method for Solubility Determination

The gravimetric method is a reliable and widely used technique for determining the equilibrium solubility of a solid compound in a solvent.^[1] This method involves preparing a saturated solution, separating the solid and liquid phases, and determining the mass of the dissolved solute by evaporating the solvent.

Materials and Apparatus

- **4-Hydroxy-2-methoxybenzaldehyde** (solute)
- Selected organic solvent
- Analytical balance (accurate to ± 0.0001 g)
- Thermostatic shaker or water bath for temperature control
- Conical flasks with stoppers

- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Pre-weighed evaporation dishes or vials
- Drying oven

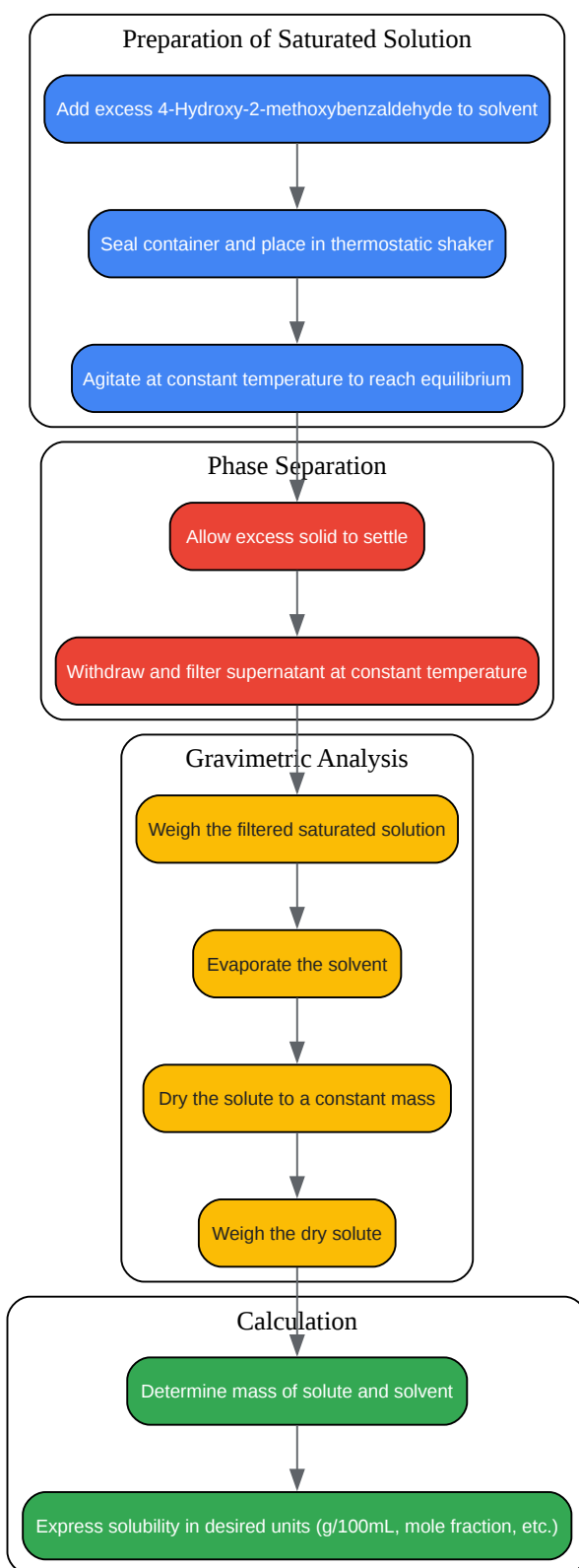
Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **4-Hydroxy-2-methoxybenzaldehyde** to a conical flask containing a known volume of the selected organic solvent. The presence of undissolved solid is crucial to ensure saturation.
 - Seal the flask to prevent solvent evaporation.
 - Place the flask in a thermostatic shaker or water bath set to the desired temperature.
 - Agitate the mixture for a sufficient time to reach equilibrium. This can range from several hours to days, and preliminary studies may be needed to determine the equilibration time.
- Phase Separation:
 - Once equilibrium is reached, allow the solution to stand undisturbed at the constant temperature for a short period to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-heated or temperature-equilibrated syringe.
 - Immediately filter the solution through a syringe filter (of a material compatible with the solvent) into a pre-weighed evaporation dish or vial. This step is critical to remove any undissolved microcrystals.
- Gravimetric Analysis:
 - Weigh the evaporation dish containing the filtered saturated solution to determine the total mass of the solution.

- Carefully evaporate the solvent under controlled conditions (e.g., in a fume hood or using a rotary evaporator). For high-boiling point solvents, a vacuum oven at a temperature below the decomposition point of the solute may be necessary.
- Once the solvent is fully evaporated, dry the remaining solid solute in an oven at a suitable temperature until a constant mass is achieved.
- Weigh the evaporation dish with the dry solute.
- Calculation of Solubility:
 - The mass of the dissolved solute is the final mass of the dish and solute minus the initial mass of the empty dish.
 - The mass of the solvent is the total mass of the solution minus the mass of the dissolved solute.
 - Solubility can be expressed in various units, such as grams of solute per 100 grams of solvent, grams of solute per 100 mL of solvent, or as a mole fraction.

Visualizations

To further clarify the experimental and theoretical aspects of solubility, the following diagrams are provided.



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Figure 1: Experimental workflow for the gravimetric determination of solubility.

Figure 2: Factors influencing the solubility of 4-Hydroxy-2-methoxybenzaldehyde.

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References

- 1. 4-hydroxy-2-methoxybenzaldehyde, 18278-34-7 [thegoodscentcompany.com]
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